

Allotetrahydrocortisol-d5 chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Allotetrahydrocortisol-d5

Cat. No.: B12428542

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An In-depth Technical Guide to Allotetrahydrocortisol-d5

Allotetrahydrocortisol-d5 is the deuterated form of Allotetrahydrocortisol (also known as 5 α -Tetrahydrocortisol), a significant metabolite of the primary glucocorticoid hormone, cortisol.[1] Due to its isotopic labeling, **Allotetrahydrocortisol-d5** serves as an invaluable internal standard for quantitative bioanalytical studies using techniques like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[1] Its application is crucial for accurately measuring the levels of endogenous Allotetrahydrocortisol in biological matrices, which provides insights into adrenal function, stress responses, and the overall metabolism of cortisol.[2]

Chemical Properties and Structure

Allotetrahydrocortisol-d5 is structurally identical to its endogenous counterpart, with the exception of five deuterium atoms incorporated into the A-ring of the steroid structure.[3] This mass shift allows it to be distinguished from the non-labeled analyte by mass spectrometry, while maintaining nearly identical chemical and physical properties, making it an ideal internal standard.

Structure:

- Systematic Name: 3 α ,11 β ,17 α ,21-tetrahydroxy-5 α -[1,2,3,4,5- $^2\text{H}_5$]pregnan-20-one[3]

- Synonyms: 5 α -Tetrahydrocortisol-d5, allo-THF-d5[3]

Quantitative Data Summary

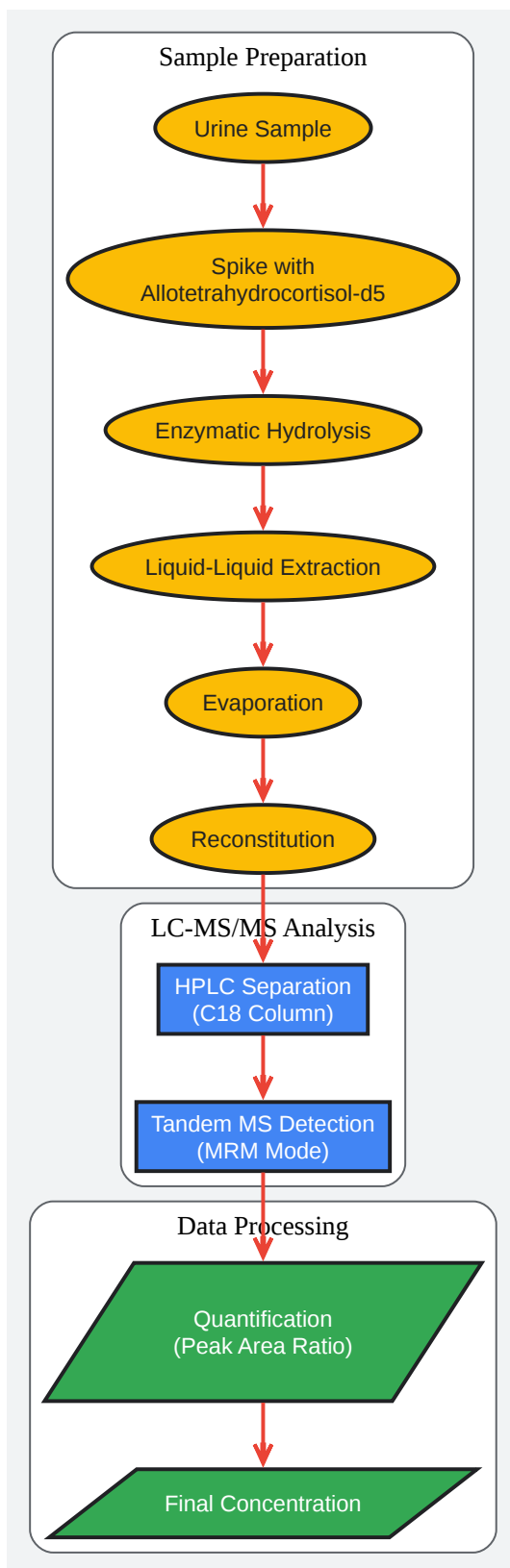
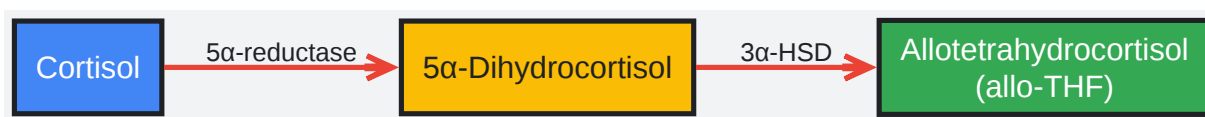
Property	Value	Reference
Chemical Formula	C ₂₁ H ₂₉ D ₅ O ₅	Inferred from[4][5]
Molecular Weight	371.5 g/mol	Calculated based on[4]
CAS Number	2687961-06-2	[1]
Appearance	Solid (for non-deuterated form)	[4]
Melting Point	244.5 °C (for non-deuterated form)	[4]
Parent Compound	Allotetrahydrocortisol (CAS: 302-91-0)	[4]

Biological Role and Metabolic Pathway

Allotetrahydrocortisol is a downstream metabolite of cortisol, the body's primary stress hormone produced by the adrenal cortex.[1][6] The metabolic pathway involves the irreversible conversion of cortisol in tissues such as the liver.[7] This process is catalyzed by a series of enzymes, primarily 5 α -reductase and 3 α -hydroxysteroid dehydrogenases (3 α -HSDs).[7]

The measurement of the ratio of cortisol metabolites (like Allotetrahydrocortisol and Tetrahydrocortisol) to cortisone metabolites (like Tetrahydrocortisone) in urine is a key indicator of 11 β -hydroxysteroid dehydrogenase (11 β -HSD) enzyme activity, which has implications in various diseases.[7][8] Elevated levels of Allotetrahydrocortisol can signify increased cortisol production, potentially linked to chronic stress or adrenal disorders.[2]

Cortisol to Allotetrahydrocortisol Metabolic Pathway



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- To cite this document: BenchChem. [Allotetrahydrocortisol-d5 chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12428542#allotetrahydrocortisol-d5-chemical-properties-and-structure]

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